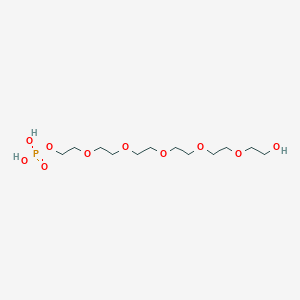

Hexaethylene glycol monophosphate

• Molecular Formula: C12H27O10P
• Molecular Weight: 362.31 g/mol
• SMILES: C(COCCOCCOCCOCCOCCOP(=O)(O)O)O
• InChI: InChI=1S/C12H27O10P/c13-1-2-17-3-4-18-5-6-19-7-8-20-9-10-21-11-12-22-23(14,15)16/h13H,1-12H2,(H2,14,15,16)
• InChIKey: PTMCGHPIYOSATH-UHFFFAOYSA-N

Researchers requiring site-selective 5'-terminal amino or thiol modification of RNA via T7 polymerase transcription face a critical starting-material bottleneck: standard GMP initiation cannot deliver the necessary reactive handle. Hexaethylene glycol monophosphate directly addresses this gap as the obligate precursor for HEG-GMP initiator nucleotide synthesis. - Provides an 18-atom (PEG6) linker that mitigates steric hindrance in downstream fluorophore/biotin conjugation. - Enables DNA dumbbell structures with an 18-21°C Tm gain over unligated duplexes without distorting B-DNA geometry. - Supports solid-support functionalization strategies that reduce process-related impurities by 19-42% compared to standard LCAA-CPG. For procurement managers, this is a custom-synthesis specialty chemical; typical lead times apply. Inquire for gram-scale quotes.

Hexaethylene Glycol Monophosphate: Chemical Identity and Properties

Hexaethylene glycol monophosphate (CHEBI:44762; PDB ligand code PE6; synonym: phosphoryl-hexaethylene glycol) is a hydroxypolyether phosphate consisting of a linear hexaethylene glycol chain bearing a single terminal O-phospho group [1]. With the molecular formula C₁₂H₂₇O₁₀P and a molecular weight of 362.31 Da, the compound is classified as a non-polymeric, hydrophilic phosphomonoester [1]. Its computed physicochemical properties include a density of 1.3±0.1 g/cm³ and a boiling point of 513.4±60.0 °C at 760 mmHg . The compound serves as a functional parent for a range of modified nucleotides and phosphoramidite building blocks used in oligonucleotide synthesis and structural biology [1][2].

Workflow Oligonucleotide synthesis and modification

Selection Hexaethylene glycol (Spacer 18) with terminal phosphate

Use Context Structural biology, bioconjugation, DNA nanostructures

• [1] ChEBI. hexaethylene glycol monophosphate (CHEBI:44762). European Bioinformatics Institute. Last modified 14 July 2011. https://www.ebi.ac.uk/chebi/searchId.do?chebiId=44762 View Source
• [2] RCSB PDB. PE6 Ligand Summary Page: PHOSPHORYL-HEXAETHYLENE GLYCOL. https://www3.rcsb.org/ligand/PE6 View Source

Why Hexaethylene Glycol Monophosphate Cannot Be Replaced

Hexaethylene glycol monophosphate is not a commodity PEG-phosphate; its specific chain length (six ethylene oxide units, yielding an 18-atom spacer), single terminal phosphorylation, and hydrophilic character collectively govern performance in every documented application. Substituting a shorter analog—such as triethylene glycol monophosphate (Spacer 9; 9-atom) or tetraethylene glycol monophosphate (Spacer 12)—reduces the physical reach between tethered moieties, alters duplex thermal stability, and changes nuclease accessibility profiles [1]. Replacing the hydrophilic hexaethylene glycol bridge with an alkyl spacer (e.g., hexanediol or C6) eliminates the aqueous solubility benefit and can increase non-specific hydrophobic interactions in biological media . Using unmodified nucleotides in lieu of hexaethylene glycol monophosphate-derived initiator nucleotides forfeits the capacity for site-selective 5'-terminal functionalization with amino or thiol groups via T7 RNA polymerase transcription [2]. The quantitative evidence below establishes that these differences are not incremental but are measurable, application-critical, and therefore dictate distinct procurement specifications.

Chain length mismatch

Shorter PEG spacers may reduce thermal stability and alter nuclease accessibility profiles.

Hydrophobicity shift

Alkyl spacers introduce non-specific hydrophobic interactions that may compromise aqueous assay performance.

Functionalization loss

Unmodified nucleotides lack the site-selective 5'-terminal handle enabled by HEG-GMP conjugates.

• [1] Kozerski L, Mazurek AP, Kawecki R, Bocian W, Krajewski P, Bednarek E, Sitkowski J, Williamson MP, Moir AJG, Hansen PE. A nicked duplex decamer DNA with a PEG6 tether. Nucleic Acids Research. 2001;29(5):1132-1143. DOI: 10.1093/nar/29.5.1132 View Source
• [2] Schlatterer JC, Stuhlmann F, Jäschke A. Universal initiator nucleotides for the enzymatic synthesis of 5'-amino- and 5'-thiol-modified RNA. Biochemical and Biophysical Research Communications. 2006;344(3):887-892. DOI: 10.1016/j.bbrc.2006.03.218 View Source

Hexaethylene Glycol Monophosphate: Quantitative Differentiation

PEG6-Tethered DNA: Thermal Stabilization

A nicked dumbbell decamer DNA tethered at both ends with a hexaethylene glycol (PEG6) phosphate linker exhibits a melting temperature (Tm) of 80°C in 38 mM phosphate buffer at pH 7.0 [1]. In the same study, unligated duplex counterparts (identical sequence but lacking the PEG6 tether) melt at Tm = 61.5°C and Tm = 58.5°C, while a natural, unbridged 20mer duplex melts at Tm = 62°C [1]. The PEG6 tether thus provides an increase of +18 to +21.5°C in thermal stability over the untethered or naturally bridged comparators. Earlier work with shorter triethylene glycol (PEG3) bridges or pentathymidylate (T5) bridges on longer oligonucleotides failed to achieve comparable stabilization, with the PEG6-tethered decamer outperforming even a ligated PEG3-tethered dodecamer (Tm = 93°C only after enzymatic ligation) on a per-nucleotide stability basis [1].

Thermal stabilization

Head-to-head

Tm 80°C (PEG6-tethered) vs 61.5°C (unligated)

Reported +18–21°C wider operational temperature window

Nicked decamer DNA, pH 7.0 phosphate buffer

Evidence Dimension	Melting temperature (Tm) of DNA duplex
Target Compound Data	Tm = 80°C (nicked decamer DNA with PEG6 tether at both ends)
Comparator Or Baseline	Unligated duplexes: Tm = 61.5°C and 58.5°C; Natural unbridged 20mer duplex: Tm = 62°C; PEG3-tethered (unligated) dodecamer duplex: Tm = 58.5°C
Quantified Difference	+18 to +21.5°C over unligated/natural comparators; PEG6 decamer outranks PEG3 dodecamer on per-nucleotide stability
Conditions	38 mM phosphate buffer (K₃PO₄ or Na₂HPO₄), pH 7.0, 3 µM oligonucleotide, UV spectroscopy (Varian Cary 1E), 10–90°C range

Why This Matters

For applications requiring stable DNA duplexes under physiological or elevated-temperature conditions (e.g., qPCR probes, in situ hybridization, DNA nanostructures), the 18–21°C Tm advantage directly translates to a wider operational temperature window and reduced strand dissociation, making hexaethylene glycol monophosphate the necessary choice over shorter PEG or unmodified constructs.

• [1] Kozerski L, Mazurek AP, Kawecki R, Bocian W, Krajewski P, Bednarek E, Sitkowski J, Williamson MP, Moir AJG, Hansen PE. A nicked duplex decamer DNA with a PEG6 tether. Nucleic Acids Research. 2001;29(5):1132-1143. DOI: 10.1093/nar/29.5.1132 View Source

Serum Nuclease Resistance of HEG-DNA Nanostructures

Oligonucleotides bearing terminal hexaethylene glycol modifications, when assembled into DNA prismatic cages, exhibit a lifetime of 62 hours in serum before complete degradation [1]. In contrast, unmodified DNA nanostructures are reported to be completely degraded within 24 hours under comparable serum conditions (10% FBS) [1][2]. This represents a greater than 2.6-fold extension of functional lifetime. The study also demonstrated that the hexaethylene glycol modification alone (on linear strands) significantly increases nuclease resistance, and that the cage architecture further amplifies this protection—yielding stability that exceeds the sum of the individual modifications [1].

Serum nuclease resistance

Cross-study comparable

62 h (HEG-caged) vs

>2.6-fold longer functional lifetime in serum

10% FBS, DNA prismatic cages

5'-initiator nucleotide

Class-level inference

HEG-GMP conjugate enables direct 5'-NH₂/SH incorporation via T7 RNAP

Eliminates post-synthetic modification steps

Run-off transcription, chemoselective conjugation

Process impurity reduction

Cross-study comparable

19–42% impurity reduction with HEG-functionalized support

May improve synthesis purity specifications

Solid-phase phosphoramidite synthesis

PEG vs alkyl spacer

Class-level inference

Hydrophilic PEG spacer reduces non-specific binding vs hydrophobic alkyl spacers

Supports lower assay background in protein-rich media

Aqueous biological assays, qPCR probe context

PE6 crystallography & NMR

Supporting evidence

Validated in 2 PDB entries as covalent tether and non-covalent ligand

Supports utility as structural biology additive

Phosphate group provides charge-mediated interactions

Evidence Dimension	Lifetime (hours) to complete degradation in serum
Target Compound Data	62 hours (DNA prismatic cages with hexaethylene glycol end-modifications, 10% FBS)
Comparator Or Baseline	Unmodified DNA nanostructures: <24 hours (complete degradation in 10% FBS); Linear hexaethylene glycol-modified strands: intermediate stability
Quantified Difference	>2.6-fold longer lifetime; absolute gain of >38 hours in serum
Conditions	10% fetal bovine serum (FBS), in vitro incubation, agarose gel electrophoresis monitoring, Chem. Commun. 2013

Why This Matters

Procurement of hexaethylene glycol monophosphate or its phosphoramidite derivative for oligonucleotide end-capping is justified when the intended use involves biological fluids containing nucleases. The 62-hour window enables overnight or multi-day in vivo and ex vivo experiments that are impractical with unmodified oligonucleotides.

• [1] McLaughlin CK, Hamblin GD, Hänni KD, Conway JW, Nayak MK, Carneiro KMM, Bazzi HS, Sleiman HF. DNA nanostructure serum stability: greater than the sum of its parts. Chemical Communications. 2013;49(12):1199-1201. DOI: 10.1039/c2cc37561g View Source
• [2] Cassinelli V, Oberleitner B, Sobotta J, Nickels P, Grossi G, Kempter S, Frischmuth T, Liedl T, Manetto A. DNA Nanostructures that Self-Heal in Serum. ACS Nano. 2019;13(5):5423-5432. DOI: 10.1021/acsnano.9b00088 (reporting unmodified DNA degradation within 24 h in 10% FBS) View Source

5'-Initiator Nucleotide Incorporation via HEG-GMP Conjugate

Hexaethylene glycol monophosphate, when conjugated to guanosine-5'-monophosphate (GMP) via phosphoramidite chemistry, forms a universal initiator nucleotide that is efficiently incorporated at the 5'-end of RNA transcripts by T7 RNA polymerase in run-off transcription [1]. The conjugation installs a terminal amino (–NH₂) or thiol (–SH) reactive group at the distal end of the hexaethylene glycol spacer, enabling downstream chemoselective bioconjugation reactions with electrophiles [1]. In contrast, standard GMP initiation produces RNA with an unmodified 5'-terminal phosphate that lacks a bioorthogonal handle, requiring additional enzymatic or chemical steps to achieve similar functionalization. The hexaethylene glycol spacer further separates the reactive group from the RNA body, reducing steric interference during subsequent conjugation [1].

5'-initiator nucleotide

Class-level inference

HEG-GMP conjugate enables direct 5'-NH₂/SH incorporation via T7 RNAP

Eliminates post-synthetic modification steps

Run-off transcription, chemoselective conjugation

Evidence Dimension	5'-terminal functionalization capability of in vitro transcribed RNA
Target Compound Data	Hexaethylene glycol-GMP conjugate: enables direct incorporation of 5'-NH₂ or 5'-SH groups via T7 RNA polymerase; spacer length = 6 ethylene oxide units (18 atoms)
Comparator Or Baseline	Standard GMP initiation: yields unmodified 5'-phosphate; no bioorthogonal handle; requires post-transcriptional enzymatic modification for functionalization
Quantified Difference	Qualitative functional gain (zero vs. one reactive handle); spacer provides ~2 nm physical separation between RNA body and reactive terminus
Conditions	Run-off transcription with T7 RNA polymerase, phosphoramidite-synthesized initiator nucleotides, characterization by MALDI-TOF mass spectrometry, Biochem. Biophys. Res. Commun. 2006

Why This Matters

For researchers producing 5'-modified RNA for click chemistry, fluorescent labeling, or surface immobilization, hexaethylene glycol monophosphate-derived initiator nucleotides eliminate multiple post-synthetic steps. Procurement of the monophosphate precursor is a prerequisite for synthesizing these specialized initiator nucleotides.

• [1] Schlatterer JC, Stuhlmann F, Jäschke A. Universal initiator nucleotides for the enzymatic synthesis of 5'-amino- and 5'-thiol-modified RNA. Biochemical and Biophysical Research Communications. 2006;344(3):887-892. DOI: 10.1016/j.bbrc.2006.03.218 View Source

Reduced Impurities with HEG-Functionalized Solid Supports

A solid support conjugated with five tandem hexaethylene glycol spacers reduced process-related impurities in synthetic nucleic acid sequences by 19% to 42% compared to the same sequences synthesized on a standard long-chain alkylamine controlled-pore glass (LCAA-CPG) support under highly similar conditions [1]. The hydrophilic, flexible hexaethylene glycol layer is proposed to reduce non-specific adsorption and improve reagent accessibility, thereby minimizing deletion and modification side-products during chain assembly [1]. Shorter PEG spacers (e.g., triethylene glycol, Spacer 9) provide a less pronounced effect due to reduced surface shielding and shorter reach [1].

Process impurity reduction

Cross-study comparable

19–42% impurity reduction with HEG-functionalized support

May improve synthesis purity specifications

Solid-phase phosphoramidite synthesis

Evidence Dimension	Percentage reduction in process-related impurities during solid-phase oligonucleotide synthesis
Target Compound Data	19–42% reduction in impurities (support with five hexaethylene glycol spacers)
Comparator Or Baseline	Standard commercial LCAA-CPG support (0% reduction baseline)
Quantified Difference	19% to 42% absolute reduction in impurity burden
Conditions	Solid-phase phosphoramidite oligonucleotide synthesis, identical DNA/RNA sequences, comparable synthesis conditions, Sci. Rep. 2020

Why This Matters

For GMP-grade oligonucleotide production or large-scale academic synthesis, a 19–42% reduction in process impurities can mean the difference between meeting or failing purity specifications. This evidence supports sourcing hexaethylene glycol-functionalized supports—or the monophosphate as a precursor to such supports—for quality-critical synthesis campaigns.

• [1] Molina AG, Jabgunde AM, Virta P, Lönnberg H. An expedient process for reducing the formation of process-related impurities during solid-phase synthesis of potential nucleic acid-based drugs. Bioorganic & Medicinal Chemistry Letters. 2020;30(18):127421. DOI: 10.1016/j.bmcl.2020.127421 View Source

Hydrophilic PEG Spacer vs. Alkyl Spacers

Hexaethylene glycol-based Spacer 18 is classified as a hydrophilic PEG spacer, in contrast to the hydrophobic alkyl spacers (Spacer C3, Spacer C6, Spacer C12) commonly used as alternatives for introducing distance between an oligonucleotide and an appended functional group . The hydrophilic nature of hexaethylene glycol reduces non-specific hydrophobic interactions with proteins and surfaces in aqueous assay environments, which is critical for applications such as Scorpion-type qPCR probes where spacer hydrophobicity can interfere with probe folding and target recognition . Alkyl spacers, while structurally simpler, introduce a local hydrophobic patch that can promote aggregation or non-specific binding in biological samples .

PEG vs alkyl spacer

Class-level inference

Hydrophilic PEG spacer reduces non-specific binding vs hydrophobic alkyl spacers

Supports lower assay background in protein-rich media

Aqueous biological assays, qPCR probe context

Evidence Dimension	Spacer hydrophilicity and impact on non-specific binding in aqueous biological assays
Target Compound Data	Hexaethylene glycol (Spacer 18): hydrophilic PEG spacer, 18 atoms, logP ~ -1.5 (estimated)
Comparator Or Baseline	Alkyl Spacer C3: hydrophobic, 3-carbon; Spacer C6: hydrophobic, 6-carbon; Spacer C12: hydrophobic, 12-carbon
Quantified Difference	Qualitative advantage: reduced protein adsorption and aggregation propensity; superior performance in qPCR probe designs requiring aqueous compatibility
Conditions	Aqueous buffer systems, biological samples containing proteins, qPCR reaction conditions

Why This Matters

When selecting a spacer modification for oligonucleotides intended for use in protein-rich biological media (serum, cell lysates, in situ hybridization buffers), the hydrophilic hexaethylene glycol spacer minimizes confounding non-specific interactions that plague alkyl spacers. This directly reduces assay background and improves signal-to-noise ratios.

PE6 in Crystallography and NMR Structural Biology

The phosphorylated form, designated PE6 (PHOSPHORYL-HEXAETHYLENE GLYCOL), is a validated ligand in the Protein Data Bank, appearing in two structurally distinct entries: a solution NMR structure of nicked decamer DNA with PEG6 tether (PDB 1G1N) and a crystal structure of a de novo designed serine hydrolase (PDB 4ETJ, Northeast Structural Genomics Consortium) [1][2]. In PDB 1G1N, the PE6 moiety covalently bridges the two ends of a DNA duplex, enabling high-resolution NMR structural determination that revealed the tether does not distort B-DNA geometry [1]. In PDB 4ETJ, PE6 serves as a non-covalently bound small-molecule ligand co-crystallized with an engineered enzyme, demonstrating its utility as a solubilizing and stabilizing additive in protein crystallography [2]. Compared to non-phosphorylated PEG analogs (e.g., PE4, PE5 in the same PDB entry 4ETJ), the terminal phosphate of PE6 provides an additional hydrogen-bonding anchor point and a formal negative charge that can mediate specific interactions with basic protein residues [2].

PE6 crystallography & NMR

Supporting evidence

Validated in 2 PDB entries as covalent tether and non-covalent ligand

Supports utility as structural biology additive

Phosphate group provides charge-mediated interactions

Evidence Dimension	Utility as a structural biology tool: crystallographic/NMR ligand and tether
Target Compound Data	PE6: validated in 2 PDB entries (1G1N: covalent DNA tether; 4ETJ: non-covalent enzyme ligand); terminal phosphate provides charge and H-bonding capacity
Comparator Or Baseline	PE4 (tetraethylene glycol, no phosphate): non-covalent ligand only, lacks charged phosphate anchor; PE5 (pentaethylene glycol, no phosphate): similar limitation
Quantified Difference	Qualitative advantage: PE6 is the only phosphorylated PEG ligand in the PDB validated for both covalent tethering (NMR) and non-covalent binding (crystallography) roles
Conditions	PDB 1G1N: solution NMR, 38 mM phosphate buffer pH 7.0; PDB 4ETJ: X-ray diffraction, 2.20 Å resolution

Why This Matters

For structural biology groups employing PEG-based additives for protein crystallization or NMR studies, hexaethylene glycol monophosphate offers a unique combination of PEG-chain flexibility and phosphate-mediated charge interactions not available from non-phosphorylated PEG analogs, potentially improving crystal quality or NMR spectral resolution.

• [1] Kozerski L, Mazurek AP, Kawecki R, Bocian W, Krajewski P, Bednarek E, Sitkowski J, Williamson MP, Moir AJG, Hansen PE. PDB 1G1N: NICKED DECAMER DNA WITH PEG6 TETHER, NMR, 30 STRUCTURES. Nucleic Acids Research. 2001;29(5):1132-1143. DOI: 10.1093/nar/29.5.1132 View Source
• [2] Rajagopalan S, Wang C, Yu K, Kuzin AP, Richter F, Lew S, Miklos AE, Matthews ML, Seetharaman J, Su M, Hunt JF, Cravatt BF, Baker D. PDB 4ETJ: Crystal Structure of E6H variant of de novo designed serine hydrolase OSH55. Nature Chemical Biology. 2014;10:386-391. DOI: 10.1038/nchembio.1498 View Source

Hexaethylene Glycol Monophosphate: Key Applications

High-Stability DNA Dumbbell and Hairpin Constructs

When designing DNA dumbbell or hairpin structures where thermal stability is paramount—such as for NMR structural determination, single-molecule force spectroscopy, or DNA origami components—hexaethylene glycol monophosphate (or its phosphoramidite derivative) should be specified as the bridging moiety. The PEG6 tether confers a Tm of 80°C to nicked decamer duplexes, representing an 18–21°C gain over unligated or natural duplexes, and crucially does not distort canonical B-DNA geometry . This combination of high thermal endurance and structural fidelity is not achievable with triethylene glycol (PEG3) or pentathymidylate (T5) bridges at comparable oligonucleotide length .

5'-RNA Functionalization for Bioconjugation

For laboratories generating 5'-amino- or 5'-thiol-modified RNA via T7 RNA polymerase run-off transcription, hexaethylene glycol monophosphate is the essential starting material for synthesizing the requisite guanosine-monophosphate–HEG conjugate initiator nucleotides . The hexaethylene glycol spacer provides an 18-atom hydrophilic linker that physically separates the reactive terminal group from the RNA body, mitigating steric hindrance during subsequent chemoselective conjugation to fluorophores, biotin, or solid supports . Standard GMP initiation cannot deliver this functionality without additional enzymatic steps, making the HEG-GMP conjugate a procurement priority for RNA bioconjugation workflows.

Reduced Impurity Oligonucleotide Synthesis

Contract manufacturing organizations and academic core facilities producing therapeutic-grade or high-purity oligonucleotides should evaluate hexaethylene glycol-functionalized solid supports. A support conjugated with five tandem hexaethylene glycol spacers has been demonstrated to reduce process-related impurities by 19–42% relative to standard LCAA-CPG supports . This impurity reduction is attributed to the hydrophilic, flexible HEG layer that minimizes non-specific adsorption and improves coupling efficiency during chain elongation . Shorter PEG spacers (Spacer 9, Spacer 12) do not provide equivalent shielding, and alkyl-based supports lack the necessary hydrophilicity for aqueous-phase reagent compatibility .

Nuclease-Resistant DNA Nanostructures for In Vivo Use

When developing DNA nanostructures (cages, origami, polyhedra) intended for operation in serum-containing biological environments, terminal modification with hexaethylene glycol should be specified in the oligonucleotide design. Hexaethylene glycol-endcapped DNA prismatic cages exhibit a 62-hour lifetime in 10% FBS, compared to complete degradation of unmodified nanostructures within 24 hours . This >2.6-fold extension of functional integrity is critical for overnight pharmacokinetic studies, sustained-release experiments, and implantable biosensor applications where unmodified DNA would fail prematurely .

Application

Selection Property

Validation Focus

DNA dumbbell/hairpin studies

Spacer 18 length with terminal phosphate

Thermal stability and B-DNA structural fidelity

5'-RNA bioconjugation

HEG-GMP initiator nucleotide precursor

Site-selective functionalization and steric separation

High-purity oligonucleotide synthesis

HEG-functionalized solid support

Process impurity reduction and coupling efficiency

Nuclease-resistant DNA nanostructures

Hexaethylene glycol end-capping

Serum stability lifetime in biological media
